

# Personal protective equipment for handling Diethenyl ethanedioate

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## Compound of Interest

Compound Name: Diethenyl ethanedioate

Cat. No.: B15483222

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## Essential Safety and Handling Guide for Diethenyl Ethanedioate

Disclaimer: A specific Safety Data Sheet (SDS) for **Diethenyl ethanedioate** (CAS 13416-89-2), also known as divinyl oxalate, is not readily available in public databases. The following safety and handling information is a composite guide based on the known hazards of structurally related compounds, namely oxalate esters and vinyl compounds. Researchers should handle this substance with extreme caution and assume it possesses hazards associated with both functional groups. The information provided here is for guidance and should be supplemented by a thorough risk assessment before any handling or experimentation.

## Data Presentation

The following table summarizes the known and estimated physicochemical properties of **Diethenyl ethanedioate**.

| Property          | Value  | Source/Notes                            |
|-------------------|--|---|
| Chemical Name     | Diethenyl ethanedioate   | IUPAC Name                              |
| Synonyms          | Divinyl oxalate, bis(ethenyl) oxalate  | Wikidata[1]                             |
| CAS Number        | 13416-89-2   | Wikidata[1]                             |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> O <sub>4</sub>   | Wikidata[1]                             |
| Molecular Weight  | 142.11 g/mol   | Calculated from formula                 |
| Physical State    | Solid (based on similar compounds like adipic acid divinyl ester)                                  | Inferred[2]                             |
| Boiling Point     | Not available  | -                                       |
| Melting Point     | Not available  | -                                       |
| Density           | Not available  | -                                       |
| Solubility        | Likely sparingly soluble in water with gradual decomposition. Miscible with many organic solvents. | Inferred from oxalate ester properties. |
| Flash Point       | Not available. Assumed to be a combustible liquid.   | Inferred from vinyl ester properties.   |

## Personal Protective Equipment (PPE) for Handling Diethenyl Ethanedioate

Given the anticipated hazards of **Diethenyl ethanedioate**, which include potential for skin and eye irritation, toxicity upon ingestion or inhalation, and flammability, a comprehensive suite of personal protective equipment is mandatory.

- Eye and Face Protection:
  - Chemical splash goggles that meet ANSI Z87.1 standards are required at all times.

- A face shield should be worn over safety goggles when there is a risk of splashing or aerosol generation.
- Skin and Body Protection:
  - A flame-resistant lab coat must be worn and kept buttoned.
  - Full-length pants and closed-toe, closed-heel shoes are required.
  - For significant handling operations, chemical-resistant coveralls or an apron may be necessary.
- Hand Protection:
  - Chemical-resistant gloves are essential. Given the ester and vinyl functionalities, nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them immediately if contaminated.[3]
- Respiratory Protection:
  - All handling of **Diethenyl ethanedioate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
  - If there is a potential for exceeding exposure limits or for aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge may be required.

## Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the steps for safely preparing a solution of **Diethenyl ethanedioate** in an organic solvent.

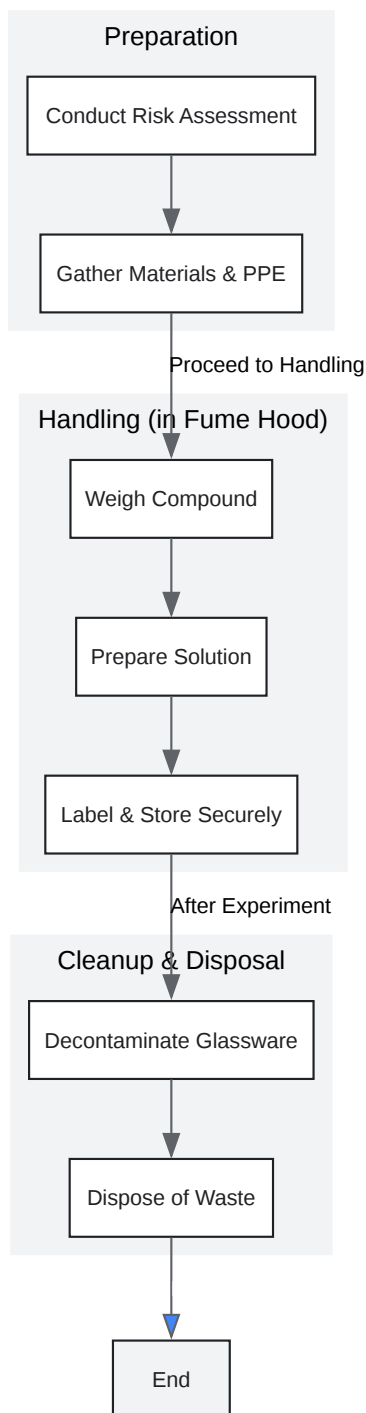
- Preparation and Pre-computation:
  - Clearly define the desired concentration and volume of the solution.
  - Calculate the required mass of **Diethenyl ethanedioate**.

- Ensure all necessary glassware is clean, dry, and free of contaminants.
- Donning Personal Protective Equipment (PPE):
  - Put on all required PPE as detailed above before entering the laboratory.
- Weighing the Compound:
  - Conduct the weighing of **Diethenyl ethanedioate** inside a chemical fume hood.
  - Use an analytical balance and a clean, dry weighing boat.
  - Carefully transfer the weighed solid into the appropriate volumetric flask.
- Dissolution:
  - Add a small amount of the desired solvent to the volumetric flask to dissolve the solid.
  - Gently swirl the flask to aid dissolution. Do not heat unless the stability of the compound at elevated temperatures is known.
  - Once dissolved, dilute to the final volume with the solvent.
- Storage:
  - Cap the volumetric flask securely and label it clearly with the chemical name, concentration, solvent, date of preparation, and your initials.
  - Store the solution in a cool, dry, and well-ventilated area, away from heat, sparks, and incompatible materials such as strong oxidizing agents.
- Decontamination and Waste Disposal:
  - Clean all glassware and equipment thoroughly after use.
  - Dispose of any contaminated materials (e.g., weighing boats, gloves) in the designated solid hazardous waste container.
  - Dispose of any excess solution in the appropriate liquid hazardous waste container.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the safe handling of **Diethenyl ethanedioate**.

## Safe Handling Workflow for Diethenyl Ethanedioate



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Caption: Logical workflow for the safe handling of **Diethenyl ethanedioate**.

## Operational and Disposal Plans

### Operational Plan:

- Access Control: Work with **Diethenyl ethanedioate** should be restricted to authorized personnel who have received appropriate training.
- Emergency Preparedness: An eyewash station and safety shower must be readily accessible in the immediate work area. A spill kit appropriate for flammable organic compounds should also be available.
- Storage: Store **Diethenyl ethanedioate** in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials.[4]

### Disposal Plan:

- Waste Segregation: All waste contaminated with **Diethenyl ethanedioate**, including empty containers, disposable PPE, and experimental residues, must be collected in designated hazardous waste containers.
- Waste Containers: Use separate, clearly labeled containers for solid and liquid waste. Ensure containers are compatible with the chemical and are kept closed when not in use.
- Disposal Procedure: All chemical waste must be disposed of through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not dispose of **Diethenyl ethanedioate** down the drain or in regular trash.[5] Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is discarded.[6]

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## References

- 1. divinyl oxalate - Wikidata [wikidata.org]
- 2. ADIPIC ACID DIVINYL ESTER | CAS#:4074-90-2 | Chemsrce [chemsrc.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fiberglasswarehouse.com [fiberglasswarehouse.com]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. wessexresins.co.uk [wessexresins.co.uk]
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